

Technical Guide: Physicochemical Properties of 2-Bromo-4-nitrophenol

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Compound of Interest

Compound Name: 2-Bromo-4-nitrophenol

Cat. No.: B183087

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **2-Bromo-4-nitrophenol**, a key intermediate in various chemical syntheses. This document outlines the experimentally determined and predicted values for these fundamental physical properties and details the standardized methodologies for their determination.

Physicochemical Data Summary

The melting and boiling points are critical parameters for the identification, purification, and handling of chemical substances. The data for **2-Bromo-4-nitrophenol** are summarized below.

| Property | Value | Data Type |
|---------------|-----------------|--------------------|
| Melting Point | 111-115 °C | Experimental Range |
| 112 °C[1] | Experimental | |
| Boiling Point | 298.1 ± 25.0 °C | Predicted |

Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound characterization. The following sections describe standard laboratory protocols for these measurements.

Melting Point Determination: Capillary Method

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a widely used technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device) or a Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Heating oil (for Thiele tube method)

Procedure:

- **Sample Preparation:** A small amount of dry **2-Bromo-4-nitrophenol** is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the solid into the sealed end, achieving a sample height of 2-3 mm.
- **Apparatus Setup (Digital Apparatus):** The packed capillary tube is inserted into the heating block of the melting point apparatus.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a Thiele tube containing heating oil, with the oil level below the point of attachment.
- **Heating and Observation:**
 - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.

- The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a transparent liquid is recorded as the end of the melting range.

Boiling Point Determination: Siwoloboff Method (Micro Boiling Point)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For small sample quantities, the Siwoloboff method is a suitable technique.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., Thiele tube with heating oil or a programmable heating block)
- Rubber band or other means of attachment

Procedure:

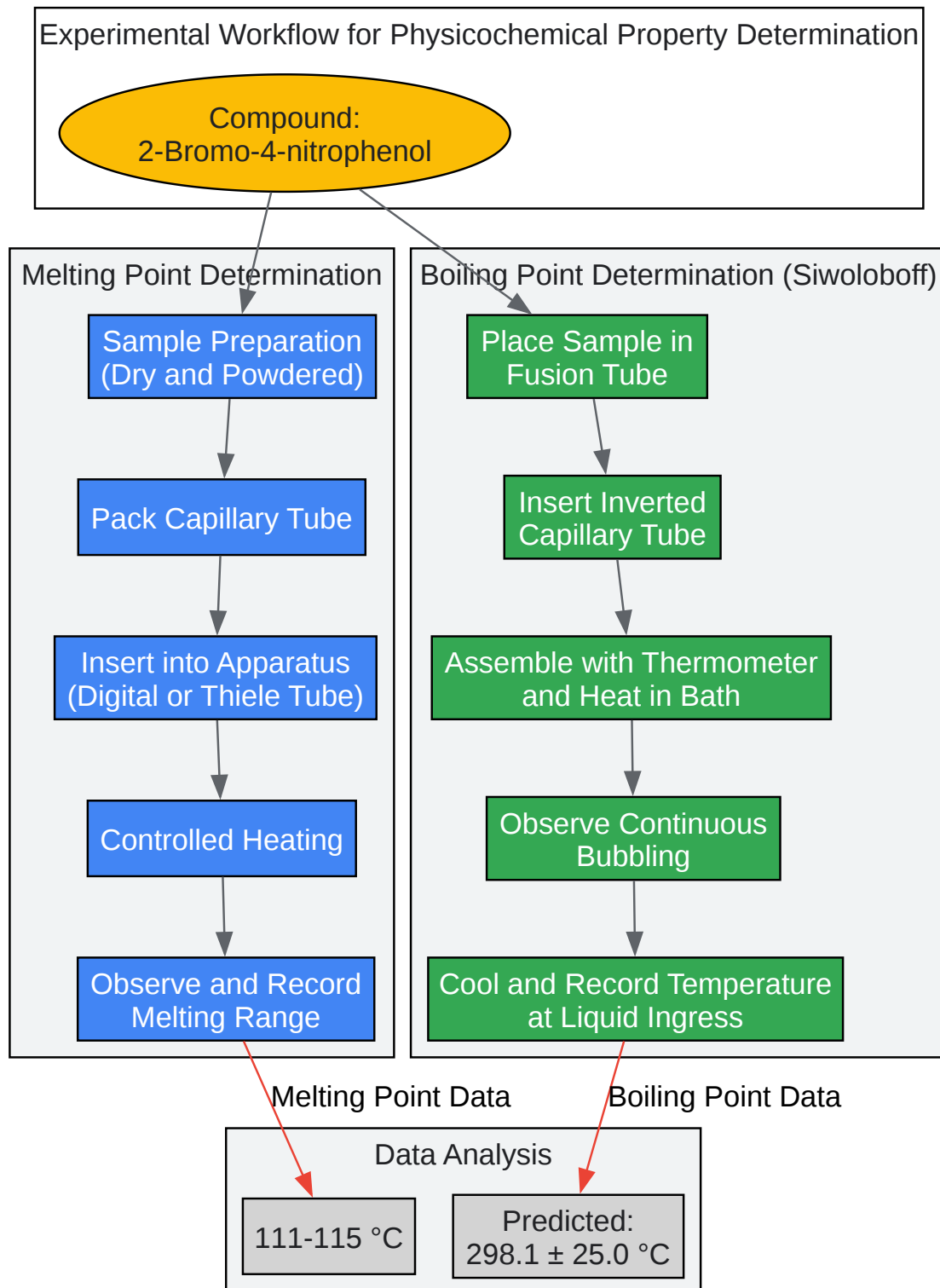
- Sample Preparation: A small amount of the liquid to be tested is placed in the fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed inside the fusion tube with its open end submerged in the liquid.
- Apparatus Assembly: The fusion tube is attached to a thermometer. This assembly is then immersed in a heating bath.

- Heating: The heating bath is heated gently. Initially, air trapped in the capillary tube will expand and be expelled.
- Observation: As the temperature approaches the boiling point, a continuous stream of bubbles will emerge from the open end of the capillary tube. Heating is then discontinued.
- Boiling Point Determination: The bath is allowed to cool. The temperature at which the bubbling ceases and the liquid is drawn into the capillary tube is recorded as the boiling point.

Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of a chemical compound like **2-Bromo-4-nitrophenol**.

Experimental Workflow for Physicochemical Property Determination

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Caption: Workflow for determining the melting and boiling points.

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References

- 1. 2-Bromo-4-nitrophenol | 5847-59-6 | FB15724 | Biosynth [biosynth.com]
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